

Application Notes and Protocols: Diphenylamine as a Redox Indicator

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Compound of Interest

Compound Name: Diphenylamine hydrochloride

Cat. No.: B1329329

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These application notes provide a comprehensive guide for the utilization of diphenylamine as a redox indicator in various analytical procedures, with a primary focus on the quantification of ferrous ions (Fe^{2+}) through titration with potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$). This document outlines the underlying principles, detailed experimental protocols, and necessary safety precautions.

Principle of Operation

Diphenylamine is a redox indicator that exhibits a distinct color change at a specific electrode potential. The mechanism involves a two-step oxidation process. Initially, the colorless diphenylamine is oxidized to diphenylbenzidine, which is also colorless. Subsequently, diphenylbenzidine is further oxidized to a intensely colored violet quinoidal imonium ion, which marks the endpoint of the titration. This color change is sharp and easily detectable, making diphenylamine a suitable indicator for titrations involving strong oxidizing agents.

The standard electrode potential for the diphenylamine/diphenylbenzidine system is approximately +0.76 V.^[1] For a successful titration, the potential of the indicator should lie between the potentials of the analyte and the titrant.

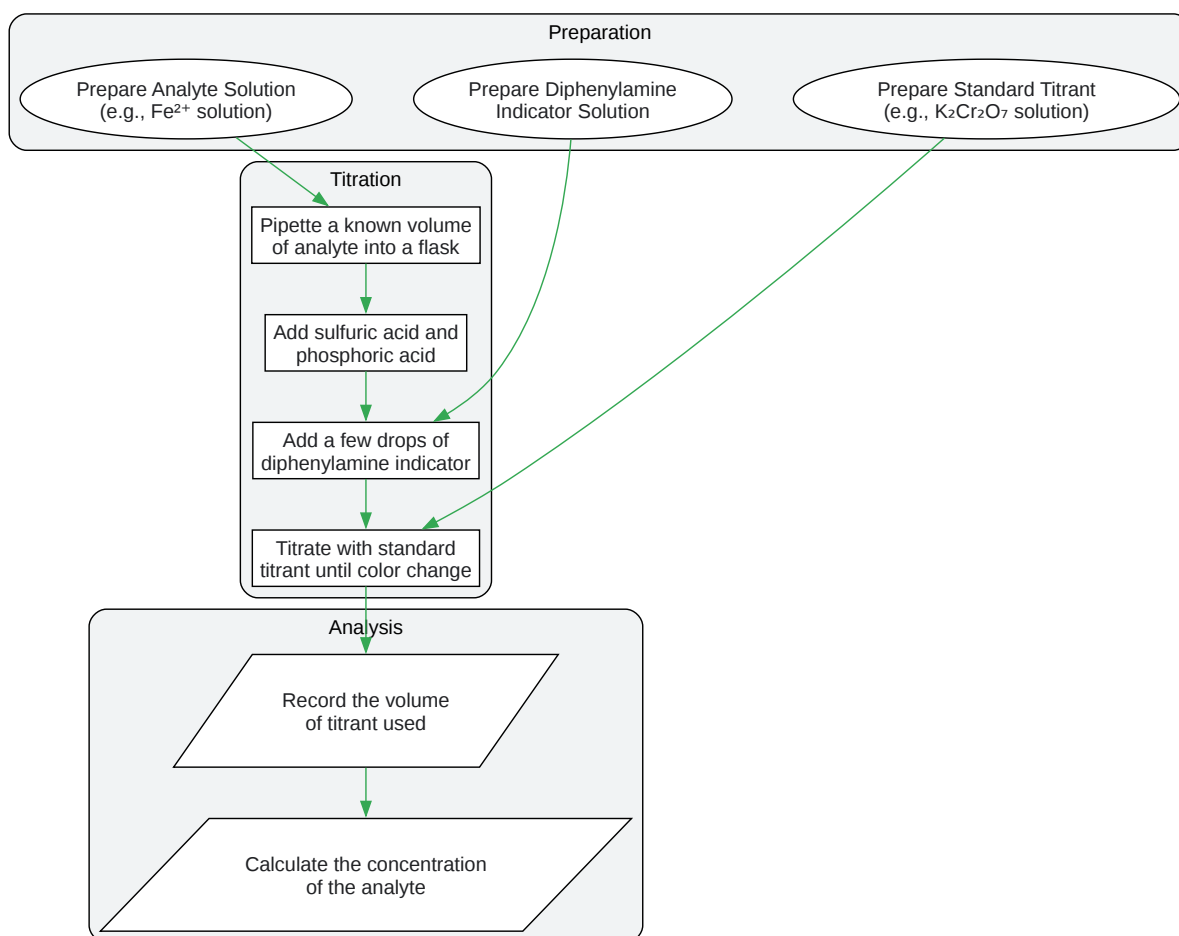
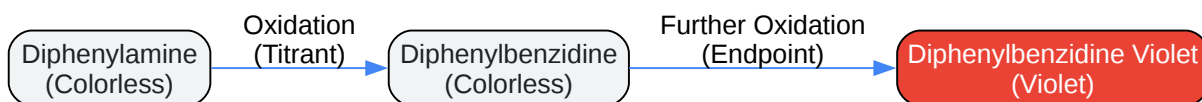
Quantitative Data Summary

The following table summarizes the key quantitative data associated with the use of diphenylamine and its derivatives as redox indicators.

Indicator	Oxidized Form Color	Reduced Form Color	Transition Potential (E ₀) at pH 0
Diphenylamine	Violet	Colorless	+0.76 V
Diphenylbenzidine	Violet	Colorless	+0.76 V
Diphenylamine sulfonic acid	Red-violet	Colorless	+0.84 V

Signaling Pathway and Experimental Workflow

The redox transformation of diphenylamine and the general workflow for a titration experiment are illustrated below.



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References

- 1. carlroth.com:443 [carlroth.com:443]
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